

"2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid"

molecular weight and formula

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Compound of Interest

Compound Name: 2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid

Cat. No.: B1345178

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In-Depth Technical Guide: 2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid**, a chemical compound identified by the CAS number 3405-89-8. While this document aims to be a comprehensive resource, extensive searches of publicly available scientific literature and databases have revealed limited information regarding its synthesis, detailed analytical procedures, and biological activity. The data presented herein is primarily compiled from chemical supplier specifications.

Chemical Identity and Properties

2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid is a sulfonated carboxylic acid derivative. Its core structure consists of an acetic acid moiety attached to a sulfonyl group, which is in turn bonded to a 4-chlorophenyl ring.

Molecular Formula and Weight

The chemical formula and molecular weight of the compound are fundamental parameters for any experimental work.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ ClO ₄ S	[1] [2] [3] [4]
Molecular Weight	234.66 g/mol	[1] [2]
CAS Number	3405-89-8	[1] [2] [3] [4]

Physicochemical Properties

The known physical and chemical properties are summarized below. It is important to note that some of these values are predicted and should be confirmed experimentally.

Property	Value	Source(s)
Melting Point	122-126 °C	[1]
Boiling Point	472.1 °C at 760 mmHg (Predicted)	[4]
Density	1.52 g/cm ³ (Predicted)	[4]
Hazard Classification	Irritant	[1]

Synthesis and Analysis

Synthesis

A detailed, experimentally validated synthesis protocol for **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid** is not readily available in the reviewed public literature. The compound is listed as a commercially available building block by several chemical suppliers.

Analytical Methods

Specific analytical procedures, such as High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy, for the identification and purity assessment of **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid** have not been detailed in published literature.

For researchers requiring such methods, development and validation would be necessary. As a starting point, analytical techniques used for structurally similar aromatic sulfonyl carboxylic acids could be adapted.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity, mechanism of action, or any associated signaling pathways for **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid**. In vitro and in vivo studies would be required to elucidate any potential pharmacological effects. While research exists on various derivatives of chlorophenyl acetic acid, these findings cannot be directly extrapolated to the subject compound.

Conclusion

2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid is a defined chemical entity with established molecular and basic physical properties. However, a significant information gap exists in the public domain concerning its synthesis, detailed analysis, and biological function. This guide summarizes the available data and highlights the need for further research to fully characterize this compound for potential applications in drug development and other scientific disciplines. Researchers interested in this molecule will need to undertake foundational studies to establish its synthetic routes, analytical methodologies, and biological profile.

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References

- 1. 3405-89-8 Cas No. | 2-[(4-Chlorophenyl)sulfonyl]acetic acid | Matrix Scientific [matrix.staging.1int.co.uk]
- 2. 2-[(4-CHLOROPHENYL)SULFONYL]ACETIC ACID | 3405-89-8 [chemicalbook.com]
- 3. pschemicals.com [pschemicals.com]
- 4. CAS#:3405-89-8 | Acetic acid,2-[(4-chlorophenyl)sulfonyl]- | Chemsric [chemsrc.com]

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